

# Application Notes and Protocols: Preparation of GSK343 Stock Solution in DMSO

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## Compound of Interest

Compound Name: GSK343

Cat. No.: B607833

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **GSK343** is a highly potent and selective, S-adenosylmethionine (SAM)-competitive inhibitor of the histone methyltransferase EZH2, with an IC<sub>50</sub> of 4 nM in cell-free assays.<sup>[1]</sup> EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which mediates gene silencing through the trimethylation of histone H3 on lysine 27 (H3K27me3). Aberrant EZH2 activity is implicated in the progression of various cancers, making it a key target for therapeutic development. **GSK343** exhibits high selectivity for EZH2 over its homolog EZH1 (60-fold) and over a thousand-fold selectivity against other histone methyltransferases.<sup>[1][2]</sup> These application notes provide a detailed protocol for the preparation, storage, and use of **GSK343** stock solutions for in vitro studies.

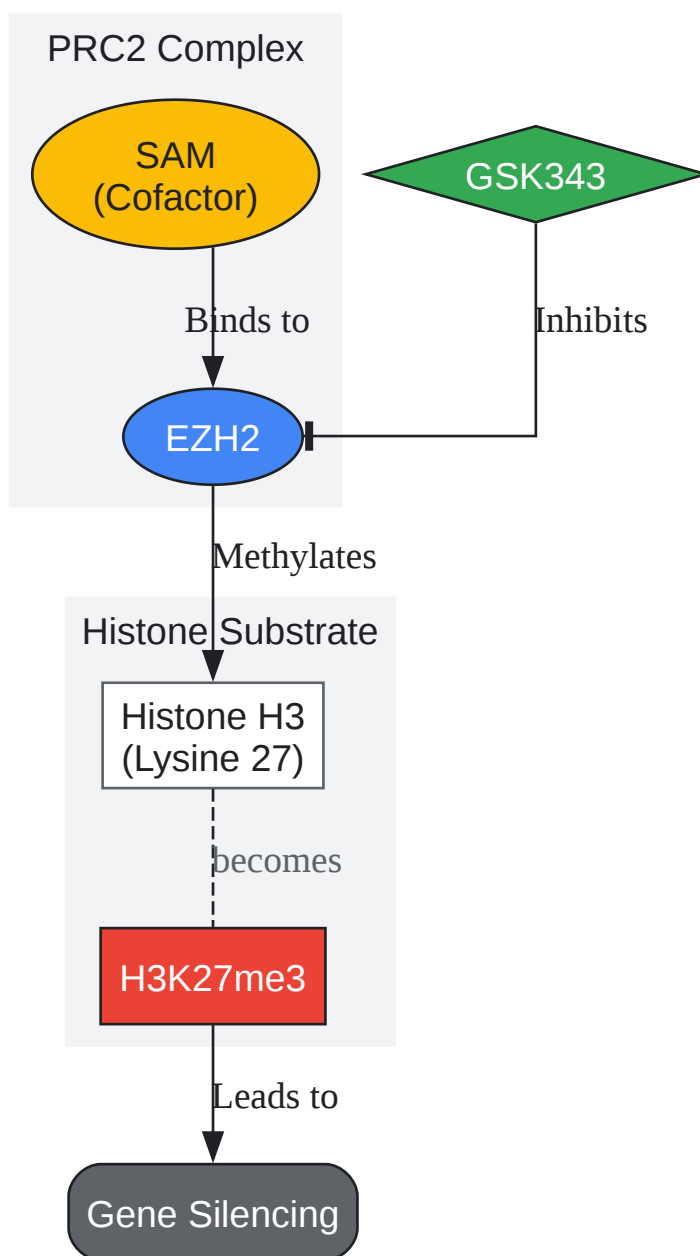
## I. Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **GSK343**.

Property	Value
Molecular Weight	541.69 g/mol [1][3]
Molecular Formula	C <sub>31</sub> H <sub>39</sub> N <sub>7</sub> O <sub>2</sub> [2][4]
CAS Number	1346704-33-3[2]
Appearance	Crystalline solid, white to beige powder[3][5]
Solubility in DMSO	Soluble up to 15-20 mM (approx. 10.83 mg/mL) [2]. Some sources suggest gentle warming may be required.[6]
Storage (Solid Form)	Stable for ≥ 4 years at -20°C[5][7].
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent. Aliquoting is crucial to avoid freeze-thaw cycles.[1][2]
Typical Working Conc.	5 nM - 10 μM for cell-based assays.[2][8]

## II. Mechanism of Action: EZH2 Inhibition

**GSK343** acts as a competitive inhibitor of the SAM cofactor, preventing the transfer of a methyl group to Histone H3 at lysine 27. This leads to a global decrease in H3K27me3 levels, thereby reactivating the expression of PRC2-repressed genes.



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**GSK343** inhibits the catalytic activity of EZH2.

### III. Experimental Protocols

#### A. Materials and Equipment

- **GSK343** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade

- Microcentrifuge tubes (amber or covered with foil)
- Pipettes and sterile pipette tips
- Vortex mixer
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

#### B. Protocol for Preparing a 10 mM **GSK343** Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution, a common starting concentration for subsequent dilutions.

- Pre-analysis: Before opening, bring the vial of **GSK343** powder to room temperature to prevent moisture condensation.
- Weighing: Carefully weigh out 1 mg of **GSK343** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Calculation of DMSO Volume: Use the following formula to calculate the required volume of DMSO:

$$\text{Volume } (\mu\text{L}) = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] \times [1 / \text{Concentration (mM)}] \times 1,000,000$$

$$\text{For 1 mg of GSK343 (MW: 541.69 g/mol) to make a 10 mM stock: Volume } (\mu\text{L}) = [1 \text{ mg} / 541.69 \text{ g/mol}] \times [1 / 10 \text{ mM}] \times 1,000,000 = 184.6 \mu\text{L}$$

- Dissolution: Add 184.6  $\mu\text{L}$  of anhydrous DMSO to the microcentrifuge tube containing the **GSK343** powder.
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can aid dissolution if necessary. [6] Ensure the solution is clear before proceeding.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in amber or foil-wrapped microcentrifuge tubes. Store aliquots at  $-80^{\circ}\text{C}$  for long-term stability (up to 1 year) or at  $-20^{\circ}\text{C}$  for short-term use (up to 1 month).<sup>[1][2]</sup>

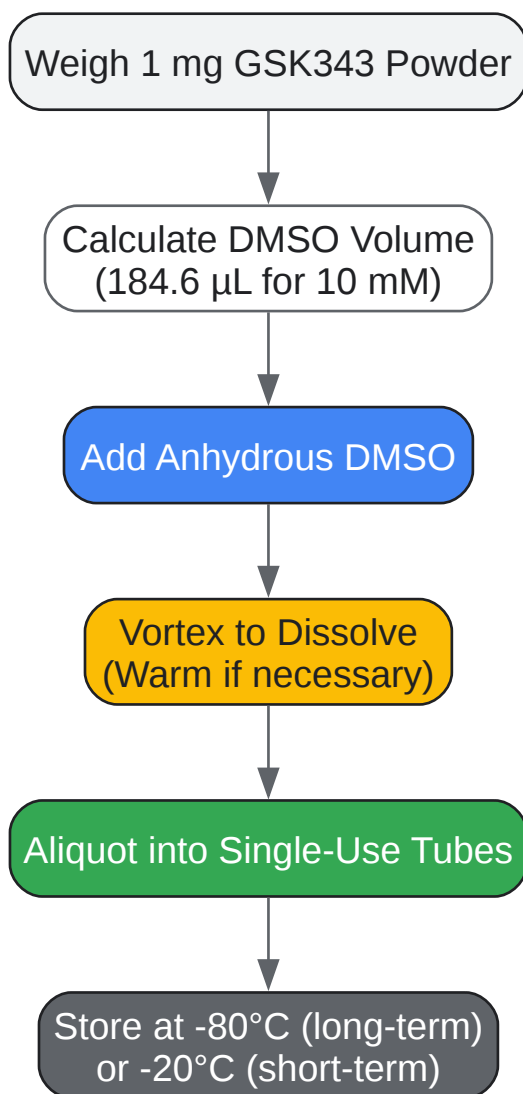
### C. Protocol for Preparing Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the 10 mM stock solution in the appropriate cell culture medium or assay buffer.

- Example Dilution (for a 10  $\mu\text{M}$  working solution):
  - Perform a 1:1000 dilution of the 10 mM stock solution.
  - For instance, add 1  $\mu\text{L}$  of the 10 mM **GSK343** stock to 999  $\mu\text{L}$  of cell culture medium to obtain a final concentration of 10  $\mu\text{M}$ .
  - The final concentration of DMSO in the working solution should be monitored. For most cell lines, the final DMSO concentration should not exceed 0.5% to avoid solvent-induced toxicity.

## IV. Workflow for Stock Solution Preparation

The following diagram illustrates the standard workflow for preparing the **GSK343** stock solution.



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Workflow for preparing **GSK343** stock solution.

## V. Safety and Handling Precautions

- **GSK343** is intended for research use only. Its toxicological properties have not been fully investigated.
- Always handle the compound and its solutions wearing appropriate PPE, including gloves, a lab coat, and safety glasses.
- DMSO is a potent solvent that can facilitate the absorption of substances through the skin. Avoid direct contact.

- All handling of the powder and stock solution should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for complete safety information before use.

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